

Molecular structure and weight of Ethyl 4-fluorobenzoate

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Compound of Interest

Compound Name: *Ethyl 4-fluorobenzoate*

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Ethyl 4-fluorobenzoate: A Comprehensive Technical Guide

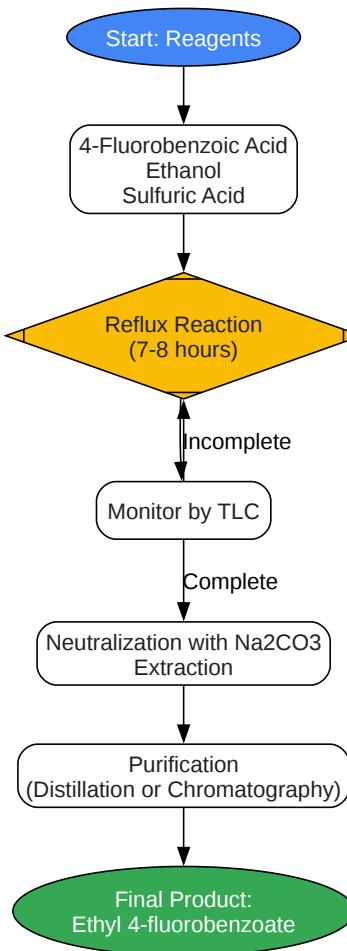
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the molecular structure, weight, and physicochemical properties of **Ethyl 4-fluorobenzoate**. It includes key experimental protocols for its synthesis and purification, presented in a clear and structured format to support research and development activities in medicinal chemistry, organic synthesis, and materials science.

Molecular Structure and Properties

Ethyl 4-fluorobenzoate is an aromatic ester characterized by a benzene ring substituted with a fluorine atom at the para position and an ethyl ester group. This substitution pattern imparts unique electronic properties to the molecule, making it a valuable intermediate in the synthesis of various pharmaceuticals and agrochemicals.^[1] The fluorine atom can enhance biological activity and improve pharmacokinetic properties in derivative compounds.^[1]

Below is a diagram representing the molecular structure of **Ethyl 4-fluorobenzoate**.

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References

- 1. chemimpex.com [chemimpex.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com